

A Comparative Study of Halogenated Dinitroanilines: Herbicidal Activity and Physicochemical Properties

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Compound of Interest

Compound Name: 2-Bromo-3,5-dinitroaniline

Cat. No.: B15421743

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This guide provides a comprehensive comparison of several key halogenated dinitroaniline herbicides, including trifluralin, pendimethalin, oryzalin, and ethalfluralin. These compounds are widely utilized as pre-emergence herbicides for the control of annual grasses and some broadleaf weeds in a variety of agricultural applications. Their primary mechanism of action involves the disruption of microtubule polymerization, a critical process for cell division and elongation in plants. This guide presents a summary of their physicochemical properties, a comparison of their herbicidal efficacy, detailed experimental protocols for their synthesis and analysis, and a visualization of their molecular mechanism of action.

Quantitative Data Summary

The following tables summarize the key physicochemical and herbicidal properties of the selected halogenated dinitroanilines.

Table 1: Physicochemical Properties of Halogenated Dinitroanilines

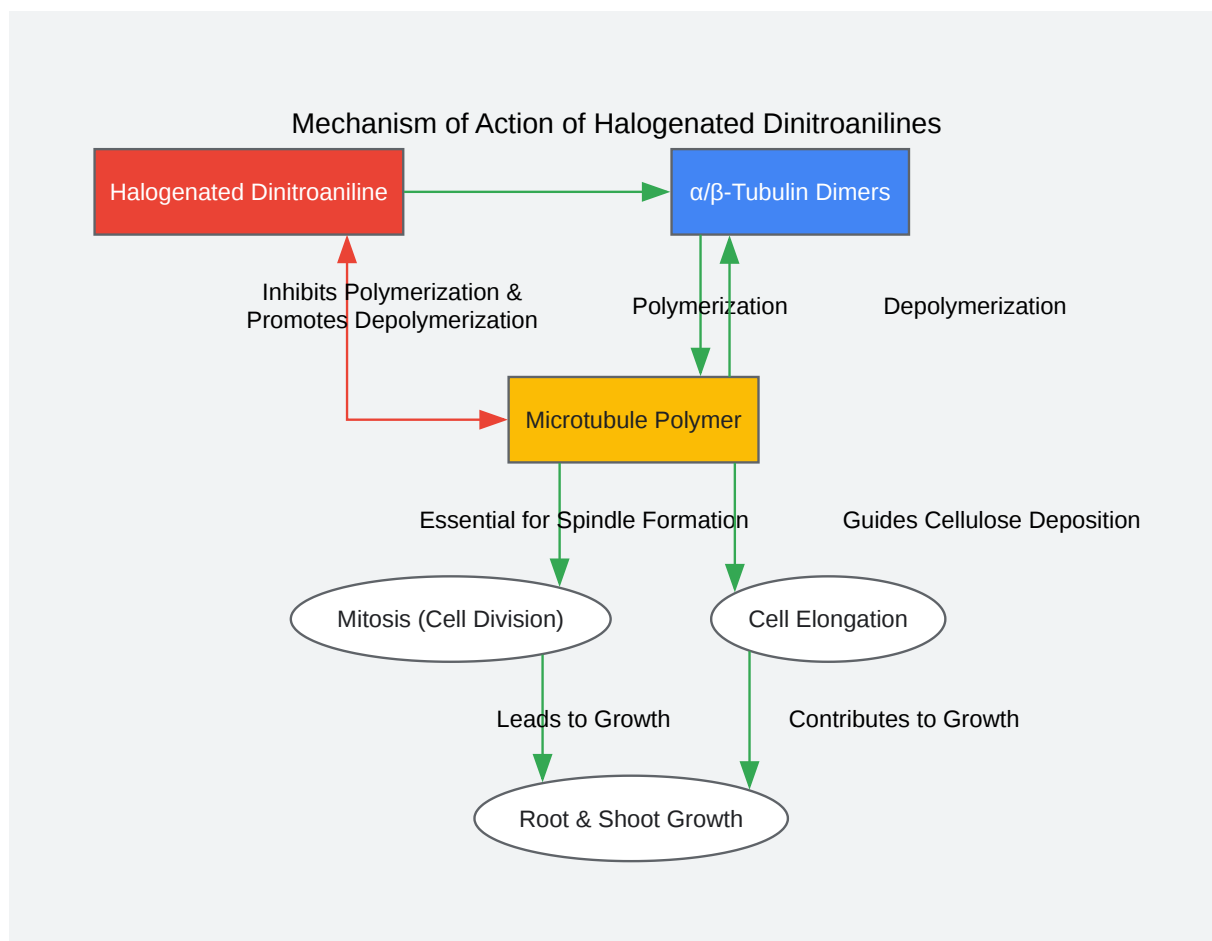
Property	Trifluralin	Pendimethalin	Oryzalin	Ethalfuralin
Chemical Structure	α,α,α -trifluoro-2,6-dinitro-N,N-dipropyl-p-toluidine	N-(1-ethylpropyl)-3,4-dimethyl-2,6-dinitrobenzenamine	4-(dipropylamino)-3,5-dinitrobenzenesulfonamide	N-ethyl-N-(2-methyl-2-propenyl)-2,6-dinitro-4-(trifluoromethyl)benzenamine
Molecular Formula	$C_{13}H_{16}F_3N_3O_4$	$C_{13}H_{19}N_3O_4$	$C_{12}H_{18}N_4O_6S$	$C_{13}H_{14}F_3N_3O_4$
Molecular Weight (g/mol)	335.28	281.31	346.36	333.26
Melting Point (°C)	48.5 - 49	54 - 58	141 - 142	55 - 56
Water Solubility (mg/L at 20-25°C)	0.22 - 0.33[1]	0.33[1]	2.5	0.2
Vapor Pressure (kPa at 25°C)	9.5×10^{-3}	1.94×10^{-3} [1]	1.33×10^{-7}	1.17×10^{-2}

Table 2: Comparative Herbicidal Efficacy of Halogenated Dinitroanilines

Herbicide	Target Weed Species	Efficacy/Observation
Trifluralin	Amaranthus retroflexus (Redroot Pigweed)	Effective control, but specific IC50 values are not readily available in comparative studies.
Echinochloa crus-galli (Barnyardgrass)	Effective control, but specific IC50 values are not readily available in comparative studies.	
Pendimethalin	Amaranthus retroflexus (Redroot Pigweed)	Effective control, but specific IC50 values are not readily available in comparative studies.
Echinochloa crus-galli (Barnyardgrass)	Effective control, but specific IC50 values are not readily available in comparative studies.	
Oryzalin	General (in vitro)	Inhibits plant tubulin polymerization with a K_i of approximately 2.59×10^6 M[2].
Ethalfuralin	General	Generally effective against annual grasses and some broadleaf weeds.

Mechanism of Action: Microtubule Disruption

Halogenated dinitroanilines exert their herbicidal effects by binding to tubulin, the protein subunit of microtubules.[1] This binding disrupts the assembly and disassembly dynamics of microtubules, which are essential components of the plant cell cytoskeleton. The consequences of this disruption are severe, leading to an arrest of mitosis at pro-metaphase, inhibition of cell plate formation, and ultimately, the cessation of root and shoot growth.[3]



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Caption: Mechanism of action of halogenated dinitroanilines.

Experimental Protocols

General Synthesis of 2,6-Dinitroaniline Herbicides

This protocol describes a general method for the synthesis of 2,6-dinitroaniline derivatives, which can be adapted for specific compounds by varying the starting materials.

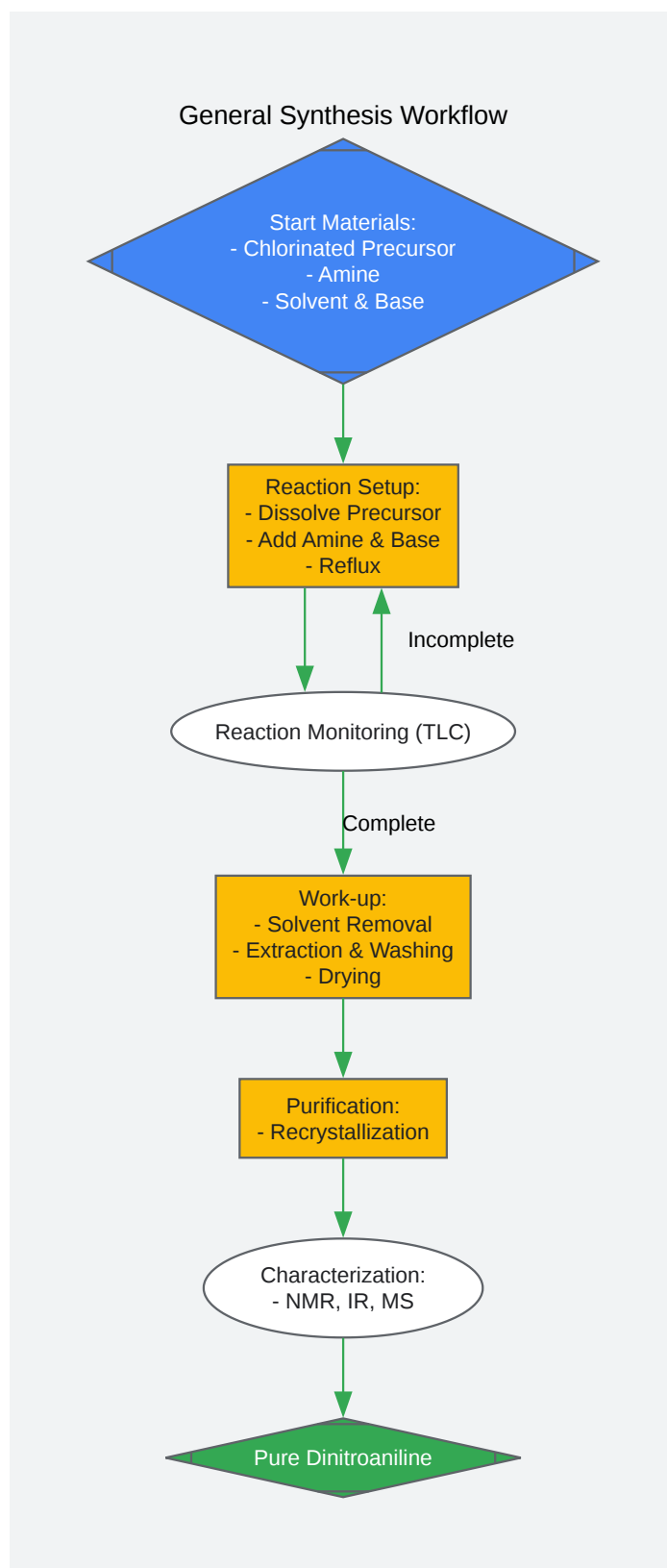
Materials:

- Substituted 4-chloro-3,5-dinitrobenzotrifluoride or related chlorinated precursor

- Appropriate primary or secondary amine (e.g., di-n-propylamine for trifluralin)
- Anhydrous solvent (e.g., ethanol, acetonitrile)
- Triethylamine (or other suitable base)
- Standard laboratory glassware and reflux apparatus
- Magnetic stirrer and heating mantle
- Rotary evaporator
- Recrystallization solvent (e.g., ethanol/water mixture)

Procedure:

- Dissolve the chlorinated precursor (1 equivalent) in the anhydrous solvent in a round-bottom flask equipped with a magnetic stir bar and reflux condenser.
- Add the desired amine (1.1 equivalents) and triethylamine (1.1 equivalents) to the reaction mixture.
- Heat the reaction mixture to reflux and maintain for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Remove the solvent under reduced pressure using a rotary evaporator.
- Dissolve the crude product in a suitable organic solvent (e.g., ethyl acetate) and wash with water to remove any salts.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate in vacuo.
- Purify the crude product by recrystallization from an appropriate solvent system to yield the pure 2,6-dinitroaniline derivative.
- Characterize the final product by techniques such as NMR, IR, and mass spectrometry.



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Caption: General workflow for the synthesis of dinitroanilines.

Pre-emergence Herbicidal Activity Assay

This protocol outlines a method for evaluating the pre-emergence herbicidal activity of dinitroaniline compounds.

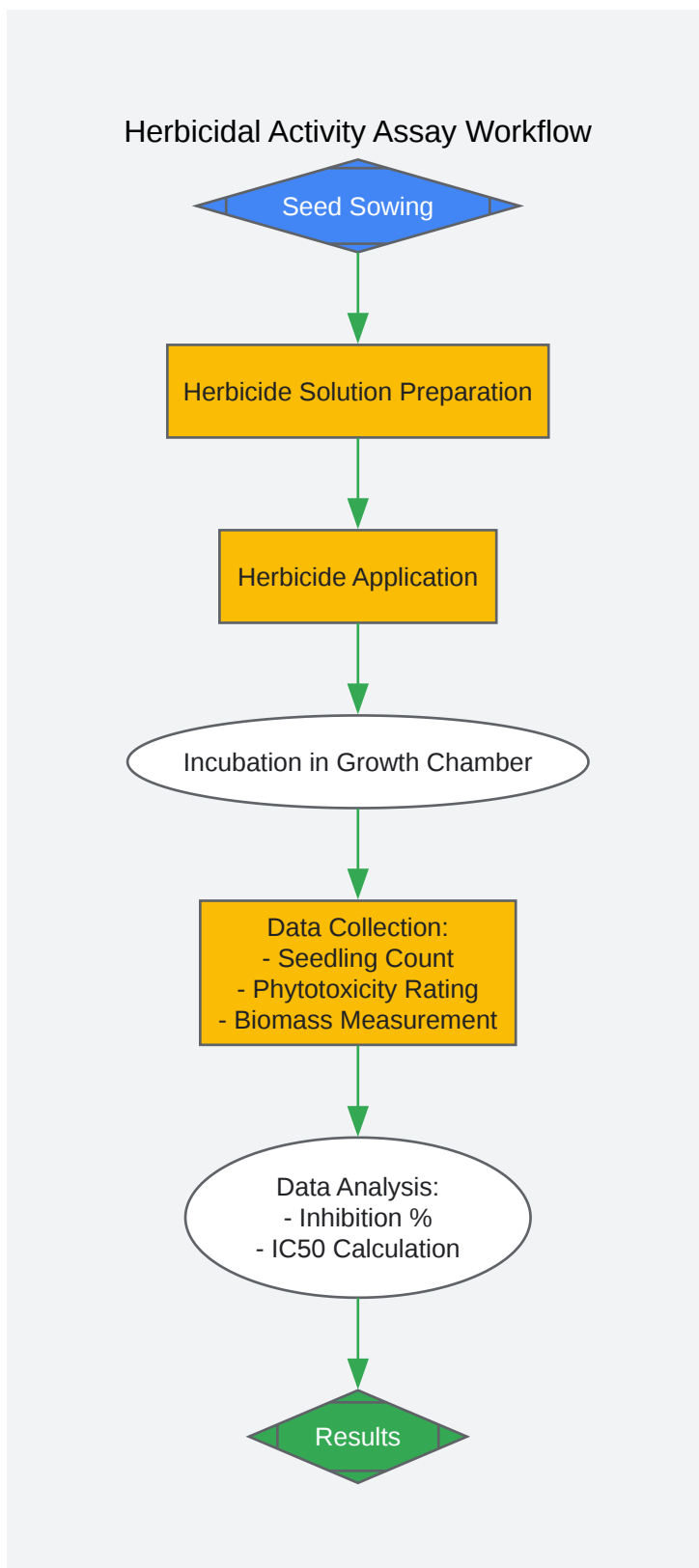
Materials:

- Seeds of target weed species (e.g., *Amaranthus retroflexus*, *Echinochloa crus-galli*)
- Potting soil or a sand/soil mixture
- Pots or trays
- Dinitroaniline compounds to be tested
- Solvent for dissolving compounds (e.g., acetone)
- Surfactant
- Growth chamber or greenhouse with controlled temperature, light, and humidity
- Spraying equipment calibrated for uniform application

Procedure:

- Fill pots or trays with the soil mixture and sow the weed seeds at a uniform depth.
- Prepare a series of concentrations for each dinitroaniline compound by dissolving them in the solvent and adding a surfactant to aid in dispersion. A control group with only solvent and surfactant should also be prepared.
- Apply the herbicide solutions evenly to the soil surface using the calibrated sprayer. Ensure a consistent application volume across all treatments.
- Place the pots or trays in the growth chamber or greenhouse under optimal conditions for weed germination and growth.
- Water the pots as needed, taking care not to disturb the soil surface.

- After a predetermined period (e.g., 14-21 days), assess the herbicidal activity. This can be done by:
 - Counting the number of emerged seedlings in each pot.
 - Visually rating the phytotoxicity on a scale (e.g., 0-100%, where 0 is no effect and 100 is complete kill).
 - Harvesting the above-ground biomass and measuring the fresh or dry weight.
- Calculate the germination inhibition percentage or the growth reduction percentage for each treatment relative to the control.
- If a dose-response study is conducted, the IC₅₀ (concentration that causes 50% inhibition) can be calculated using appropriate statistical software.



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Caption: Workflow for pre-emergence herbicidal activity assay.

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References

- 1. Frontiers | Dinitroaniline Herbicide Resistance and Mechanisms in Weeds [frontiersin.org]
- 2. Oryzalin, a dinitroaniline herbicide, binds to plant tubulin and inhibits microtubule polymerization in vitro - PubMed [pubmed.ncbi.nlm.nih.gov]
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